

# 2-Octadecanone: Structural Architecture and Functional Profiling

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## Compound of Interest

Compound Name: 2-Octadecanone

CAS No.: 7373-13-9

Cat. No.: B1594847

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## Executive Summary

**2-Octadecanone** (C<sub>18</sub>H<sub>36</sub>O) represents a classic amphiphilic ketone, characterized by a dominant lipophilic octadecyl tail and a polar methyl-carbonyl head.[1] While chemically simple, its significance lies in its phase transition behavior (melting point ~52°C) and its utility as a biomarker in microbial metabolomics. In materials science, it serves as a reliable Phase Change Material (PCM) for thermal energy storage due to its high latent heat of fusion and chemical stability.

## Nomenclature and Chemical Identity

Precise identification is critical in database querying and procurement.[1] The "Stearyl" prefix in synonyms is derived from the C18 chain length, analogous to Stearic Acid.

## Table 1: Chemical Identity Matrix

Parameter	Identifier / Value
IUPAC Name	Octadecan-2-one
Common Synonyms	Methyl hexadecyl ketone; Stearyl methyl ketone; n-Hexadecyl methyl ketone
CAS Registry Number	7373-13-9
Molecular Formula	C <sub>18</sub> H <sub>36</sub> O
SMILES	CCCCCCCCCCCCCCCC(=O)C
InChI Key	PJLJQAWUAPNCJC-UHFFFAOYSA-N
Molecular Weight	268.48 g/mol

## Physicochemical Framework

The molecule's physical behavior is dominated by Van der Waals forces along the C16 alkyl chain, which facilitate tight crystalline packing. This results in a sharp melting point, a critical feature for PCM applications.[\[1\]](#)

### Table 2: Physical Properties

Property	Value	Context
Melting Point	51.0 – 52.0 °C	Ideal for low-grade waste heat recovery systems. <a href="#">[1]</a>
Boiling Point	~336 °C	High thermal stability; low volatility at STP. <a href="#">[1]</a>
Density	0.845 g/cm <sup>3</sup>	Typical for long-chain aliphatic ketones. <a href="#">[1]</a>
Solubility	Soluble: Chloroform, Hexane, EtOH Insoluble: Water	Amphiphilic but predominantly lipophilic (LogP ~7.6).
Appearance	White crystalline waxy solid	Resembles paraffin wax in texture. <a href="#">[1]</a>

# Synthesis Protocol: Wacker Oxidation of 1-Octadecene

While **2-octadecanone** can be synthesized via Friedel-Crafts acetylation or oxidation of 2-octadecanol, the Wacker Oxidation of terminal alkenes is preferred for its atom economy and scalability.<sup>[1]</sup> The following protocol utilizes a modified Wacker system using tert-butyl hydroperoxide (TBHP) as the oxidant to avoid the use of high-pressure oxygen gas.

## Reaction Logic

- Substrate: 1-Octadecene (Terminal alkene).
- Catalyst: PdCl<sub>2</sub> (Palladium source).<sup>[1][2]</sup>
- Co-oxidant: TBHP (Regenerates Pd(II) from Pd(0)).<sup>[1]</sup>
- Selectivity: The reaction follows Markovnikov addition, yielding the methyl ketone (**2-octadecanone**) rather than the aldehyde.

## Step-by-Step Methodology

- Reagent Preparation:
  - In a 100 mL round-bottom flask, dissolve PdCl<sub>2</sub> (0.5 mmol, 5 mol%) in Acetonitrile (20 mL).
  - Add 1-Octadecene (10 mmol, ~2.52 g).
  - Add TBHP (70% aq.<sup>[1]</sup> solution, 20 mmol) dropwise over 10 minutes.
- Reaction Phase:
  - Heat the mixture to 80°C under reflux.
  - Stir vigorously for 4–6 hours. The solution will darken as Pd(0) transiently forms and is re-oxidized.<sup>[1]</sup>
  - Monitor: Check progress via TLC (Hexane/EtOAc 9:1).<sup>[1]</sup> The alkene spot (R<sub>f</sub> ~0.<sup>[1]</sup>9) should disappear, replaced by the ketone (R<sub>f</sub> ~0.5).

- Quenching and Isolation:
  - Cool to room temperature.[\[1\]](#)
  - Filter the mixture through a pad of Celite to remove palladium black precipitates.
  - Evaporate the acetonitrile under reduced pressure.[\[1\]](#)
- Purification:
  - Dissolve the residue in Dichloromethane (DCM) (30 mL) and wash with saturated  $\text{Na}_2\text{S}_2\text{O}_3$  (to neutralize peroxides) and brine.
  - Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .[\[1\]](#)
  - Recrystallize from cold Ethanol to yield white waxy crystals.[\[1\]](#)

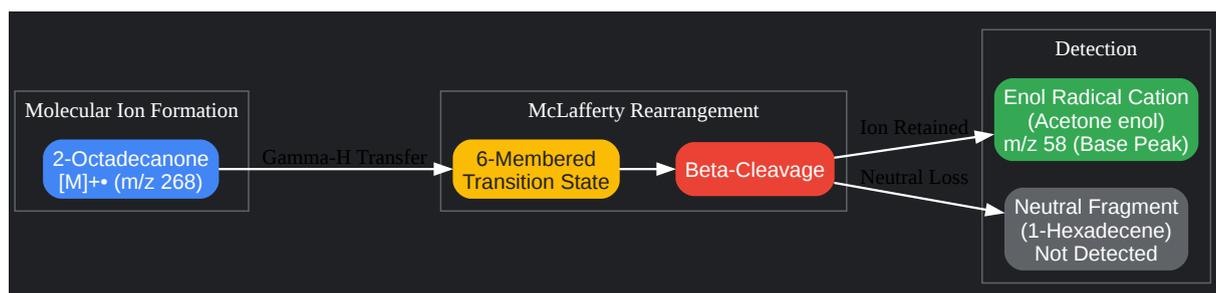
## Analytical Profiling: GC-MS Fragmentation

Mass spectrometry is the gold standard for identifying methyl ketones.[\[1\]](#) The fragmentation is driven by the McLafferty Rearrangement, a site-specific cleavage characteristic of carbonyls with gamma-hydrogens.

## Mechanism: The McLafferty Rearrangement

- Ionization: The carbonyl oxygen loses an electron, forming the molecular ion  
.
- Hydrogen Transfer: A gamma-hydrogen (from C4) transfers to the carbonyl oxygen via a 6-membered transition state.[\[1\]](#)
- Cleavage: The C2-C3 bond breaks, releasing a neutral alkene (1-hexadecene) and the enol radical cation of acetone.
- Signal: The resulting enol ion resonates at  $m/z$  58, the diagnostic base peak for all methyl ketones.[\[1\]](#)

## Diagram 1: GC-MS Fragmentation Pathway



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Caption: The McLafferty rearrangement pathway yielding the diagnostic m/z 58 peak, distinguishing **2-octadecanone** from isomeric aldehydes.

## Biological & Industrial Applications[1][4]

### A. Phase Change Materials (PCM)

**2-Octadecanone** is a "Solid-Liquid" PCM.[1]

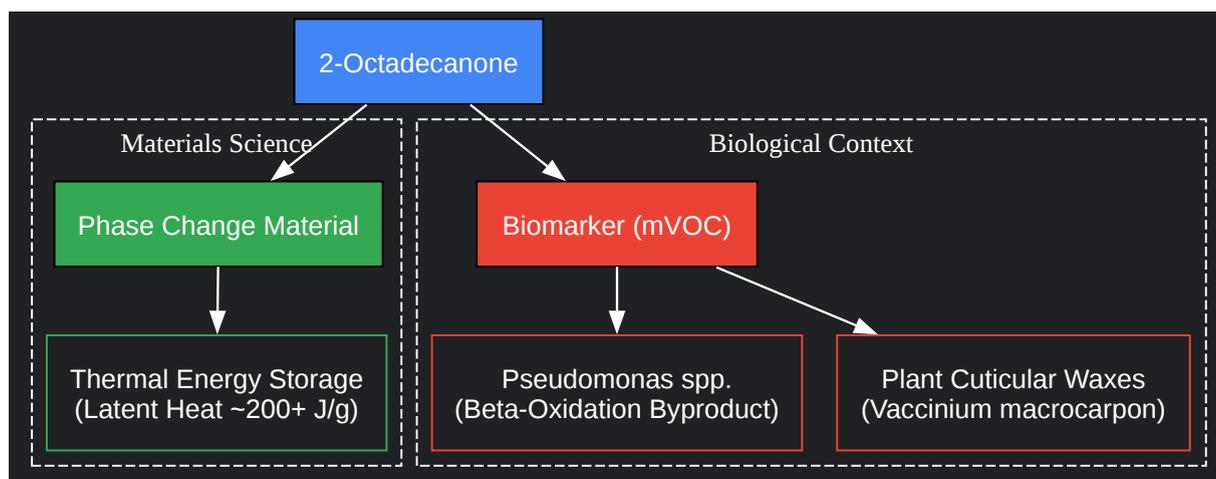
- Mechanism: Upon heating to ~52°C, the crystal lattice collapses, absorbing significant latent heat (Enthalpy of Fusion, ).
- Advantage: Unlike salt hydrates, it exhibits no supercooling and is non-corrosive.[1]
- Use Case: Passive thermal regulation in textiles and building materials (wallboards) to buffer daily temperature fluctuations.

### B. Microbial Volatile Organic Compound (mVOC)

It serves as a biomarker in metabolomics.[1]

- Sources: Detected in the volatile profiles of *Pseudomonas* species and *Vaccinium macrocarpon* (Cranberry) waxes.
- Function: In bacteria, long-chain ketones often result from the abortive beta-oxidation of fatty acids, acting as signaling molecules or metabolic overflow products.

## Diagram 2: Functional Ecosystem



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Caption: Dual utility of **2-octadecanone** in thermal energy storage (PCM) and biological signaling.

## References

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